

Section 1: Physicochemical Properties & Identification

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Compound of Interest

Compound Name: 2-(Benzyloxy)-1-naphthaldehyde

Cat. No.: B183195

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2-(Benzyloxy)-1-naphthaldehyde is an aromatic aldehyde characterized by a benzyloxy group protecting the hydroxyl function of what would otherwise be 2-hydroxy-1-naphthaldehyde. This structural feature makes it a stable and versatile precursor in multi-step organic syntheses. Its identity and core physical properties are summarized below.

Property	Value	Source(s)
CAS Number	52805-48-8	[1][2]
Molecular Formula	C ₁₈ H ₁₄ O ₂	[1][3]
Molecular Weight	262.30 g/mol	[1]
Appearance	Light yellow powder / solid	[3]
Storage Class	11 - Combustible Solids	
InChI Key	VEMDBXGFPCYWJJ- UHFFFAOYSA-N	
SMILES	O(Cc1ccccc1)c2c(C=O)c3ccccc3cc2	

The compound crystallizes in a monoclinic system.[3] The dihedral angle between the phenyl and naphthyl ring systems is approximately 21.8°.[3] This spatial arrangement is crucial for understanding its interaction with biological targets and its reactivity.

Section 2: Hazard Identification and Safety Profile

While comprehensive toxicological data is not available, **2-(Benzyloxy)-1-naphthaldehyde** is classified as an irritant.[2] As a matter of sound laboratory practice, it should be handled as a potentially hazardous substance. The primary risks are associated with irritation upon contact or inhalation.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Due to its nature as a fine powder, aerosolization is a primary concern, necessitating the use of engineering controls to prevent respiratory exposure.

Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to mitigate the risks associated with this compound. The causality behind these protocols is to prevent exposure and maintain the chemical's integrity.

Engineering Controls:

- **Fume Hood:** All manipulations, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood. This is the primary defense against inhaling the fine powder.
- **Ventilation:** The laboratory should be well-ventilated to prevent the accumulation of any dust that may escape primary containment.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles are mandatory to protect against dust particles causing severe eye irritation.
- **Hand Protection:** Nitrile gloves should be worn to prevent skin contact. Gloves must be inspected before use and changed immediately if contamination is suspected.
- **Body Protection:** A standard laboratory coat must be worn and kept fastened.

Handling Procedures:

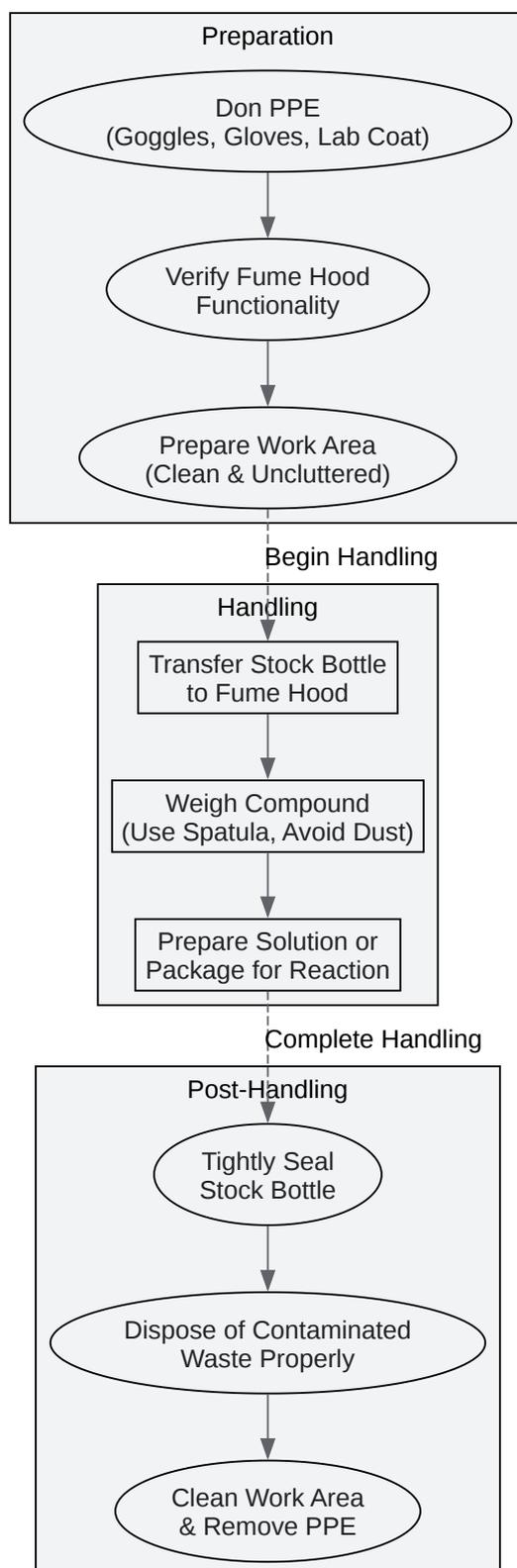
- **Preparation:** Before handling, ensure the work area within the fume hood is clean and uncluttered. Have all necessary equipment (spatulas, weigh boats, solvent wash bottles, waste containers) readily available.
- **Aliquotting:** To minimize dust, do not pour the powder. Use a spatula to carefully transfer the solid from the stock bottle to a weigh boat.
- **Dissolution:** If preparing a solution, add the solvent to the vessel containing the weighed solid. Do not add the solid to the solvent, as this can increase the chance of dust becoming airborne.

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed to prevent moisture ingress and potential degradation.
- The compound is reported to be sensitive to air and light. For long-term storage, consider placing it in a desiccator and protecting it from light. Some suppliers recommend storing

under an inert atmosphere, such as argon, to prevent oxidation of the aldehyde group.

- Store away from incompatible materials, particularly strong oxidizing agents and strong bases.



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A streamlined workflow for the safe handling of **2-(Benzyloxy)-1-naphthaldehyde**.

Section 4: Emergency Procedures and Waste Disposal

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if possible. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Spill Response:

- Evacuate the area and restrict access.
- Ensure adequate ventilation and wear full PPE.
- Carefully sweep up the spilled solid, avoiding dust generation. Use a HEPA-filtered vacuum for larger spills if available.
- Place the collected material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with soap and water.

Waste Disposal:

- Dispose of unused material and contaminated waste in accordance with institutional, local, and national hazardous waste regulations. Do not dispose of it down the drain.

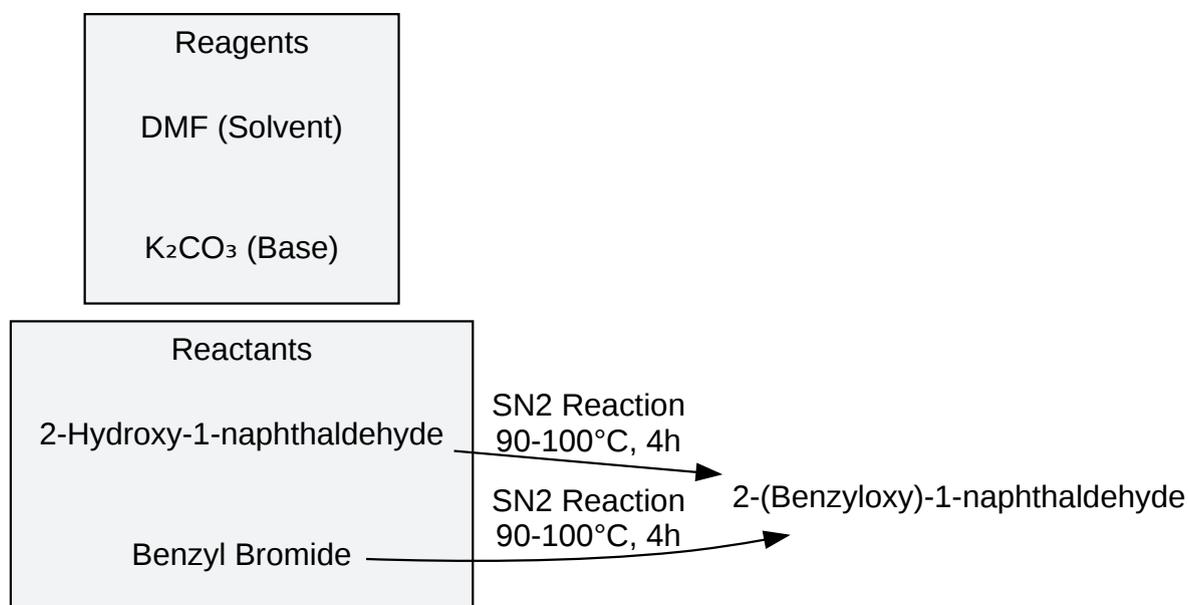
Section 5: Synthesis and Characterization

The most common synthesis of **2-(Benzyloxy)-1-naphthaldehyde** is through the Williamson ether synthesis, by benzylation of the corresponding phenol, 2-hydroxy-1-naphthaldehyde. The protocol is reliable and high-yielding.

Detailed Synthesis Protocol: This protocol is adapted from the procedure reported in the literature for the synthesis of the title compound.[3]

- Reagents & Equipment:
 - 2-Hydroxy-1-naphthaldehyde (1.0 eq)
 - Benzyl bromide (1.0 eq)
 - Potassium carbonate (K_2CO_3 , anhydrous, ~1.1 eq)
 - N,N-Dimethylformamide (DMF), anhydrous
 - Round-bottom flask, magnetic stirrer, heating mantle, condenser
 - Standard work-up and purification equipment (Büchner funnel, separatory funnel, rotary evaporator, chromatography supplies)
- Procedure:
 - To a stirred solution of 2-hydroxy-1-naphthaldehyde (e.g., 4.30 g, 25.0 mmol) in anhydrous DMF (100 mL) in a round-bottom flask, add anhydrous potassium carbonate (3.82 g, 27.6 mmol).
 - Add benzyl bromide (3.0 mL, 25.0 mmol) to the suspension.
 - Heat the reaction mixture to 90–100°C and maintain for 4 hours. Monitor the reaction by TLC.
 - After the reaction is complete, cool the mixture to room temperature and filter it through celite to remove inorganic salts.
 - Remove the DMF solvent under reduced pressure using a rotary evaporator.

- Dissolve the resulting residue in diethyl ether (Et₂O, ~160 cm³).
- Wash the organic layer with 1 M NaOH solution (110 cm³), followed by brine (2 x 110 cm³). The base wash removes any unreacted starting phenol.
- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and evaporate the solvent to afford the crude product.
- The product, a light yellow powder, can be further purified by recrystallization or column chromatography if necessary. A yield of ~91% can be expected.[3]



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Reaction scheme for the synthesis of **2-(Benzyloxy)-1-naphthaldehyde**.

Analytical Characterization:

- ¹H NMR: Expect characteristic peaks for the aldehyde proton (~10-11 ppm), aromatic protons on both the naphthalene and benzyl rings (7-9 ppm), and a key singlet for the benzylic methylene (-CH₂-) protons (~5.0-5.5 ppm).

- ^{13}C NMR: The spectrum will show the aldehyde carbonyl carbon (~ 190 ppm), carbons of the aromatic rings, and the benzylic carbon (~ 70 ppm).
- IR Spectroscopy: Look for a strong carbonyl (C=O) stretch around $1670\text{-}1690\text{ cm}^{-1}$ and C-O ether stretches.
- Mass Spectrometry: The molecular ion peak $[\text{M}]^+$ should be observed at m/z corresponding to its molecular weight (262.30).

Section 6: Reactivity and Applications in Drug Discovery

2-(Benzyloxy)-1-naphthaldehyde is a valuable intermediate due to the reactivity of its aldehyde group and its role as a protected precursor.

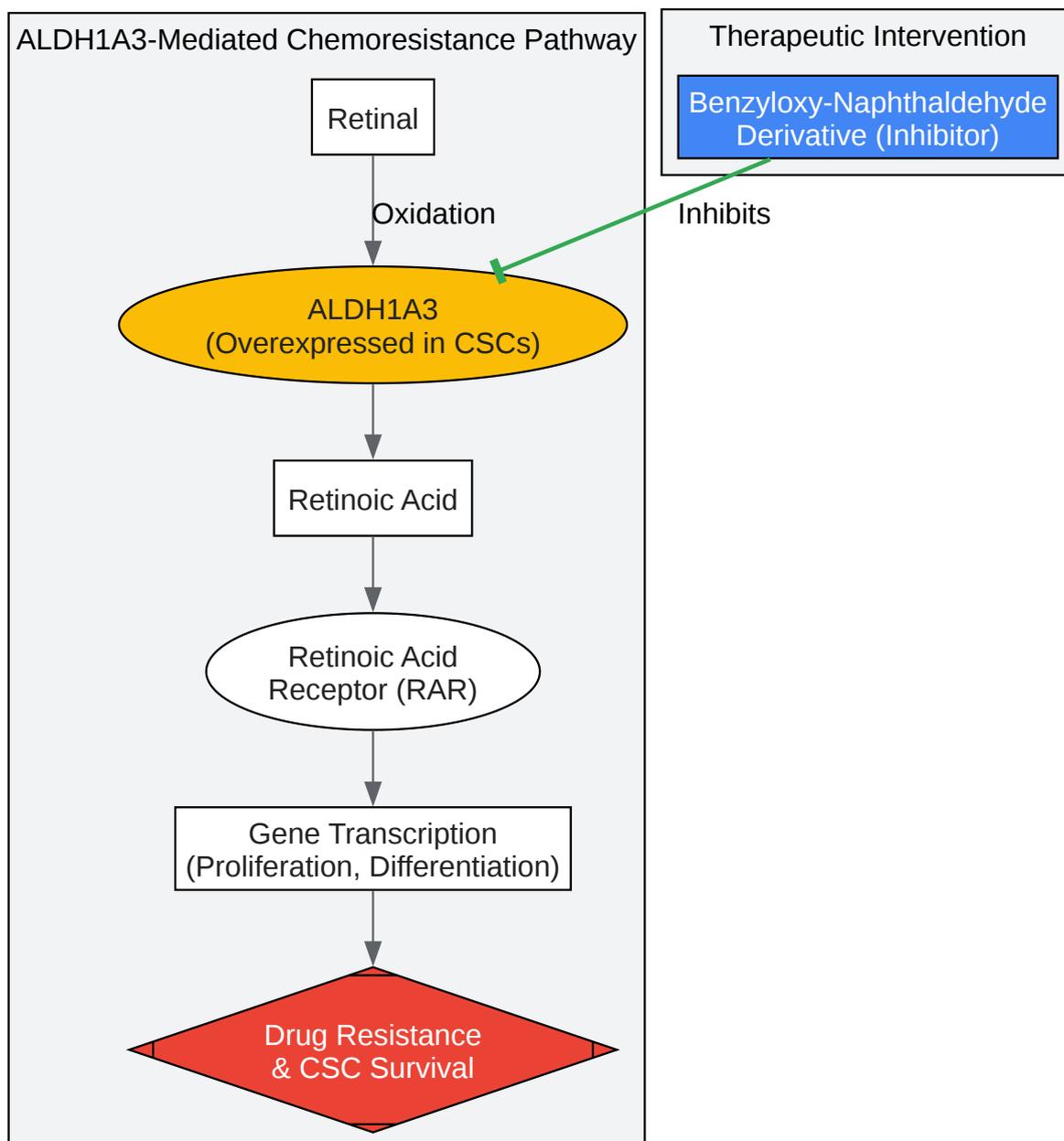
Key Reactivity:

- Benzyne Trapping: The compound has been successfully used in reactions involving the intramolecular trapping of benzyne to generate novel xanthene structures, demonstrating its utility in constructing complex polycyclic systems.^{[3][4]}
- Condensation Reactions: The aldehyde functionality readily undergoes condensation with amines and other nucleophiles to form Schiff bases, oximes, and hydrazones, which are common structural motifs in medicinal chemistry.

Applications in Drug Discovery - A Scaffold for ALDH Inhibitors: While specific biological activity for **2-(Benzyloxy)-1-naphthaldehyde** itself is not extensively documented in peer-reviewed literature, its core structure is highly relevant to modern drug discovery. Structurally similar compounds, such as benzyloxybenzaldehyde derivatives, have been identified as potent and selective inhibitors of Aldehyde Dehydrogenase 1A3 (ALDH1A3).^{[5][6]}

ALDH1A3 is a critical enzyme in the retinoic acid signaling pathway and is overexpressed in various cancers. It is strongly associated with cancer stem cells (CSCs), which contribute to tumor recurrence and chemoresistance.^[5] Inhibiting ALDH1A3 is therefore a promising therapeutic strategy to target CSCs and overcome resistance. The benzyloxybenzaldehyde scaffold has proven to be a promising starting point for developing such inhibitors.^{[5][6]} This

suggests that **2-(Benzyloxy)-1-naphthaldehyde** is a valuable building block for synthesizing novel drug candidates targeting this pathway.



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Role of ALDH1A3 in cancer stem cells and its inhibition by benzyloxy-based scaffolds.

Conclusion

2-(Benzyloxy)-1-naphthaldehyde is a valuable chemical intermediate with significant potential for the synthesis of complex molecules and novel therapeutic agents. Its utility is matched by its hazardous properties, which necessitate rigorous adherence to safety protocols. By understanding its reactivity, handling it with appropriate care, and leveraging its structural features, researchers can safely and effectively utilize this compound in advancing the frontiers of science and medicine.

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